

Irinotecan Profile Summary

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lurtotecan

CAS No.: 149882-10-0

Cat. No.: S548630

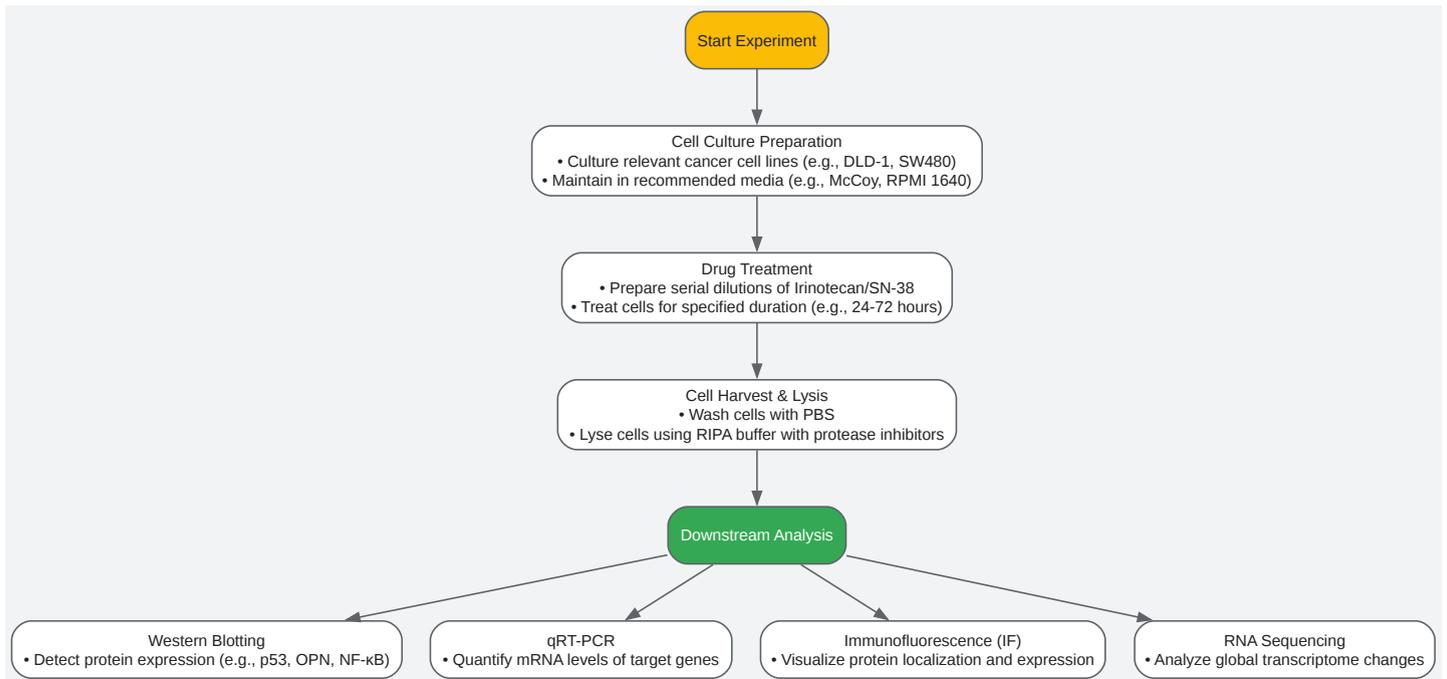
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The table below consolidates key information on irinotecan's clinical use, mechanism, and data from a recent large-scale safety study.

Feature	Description
Drug Class	DNA topoisomerase I inhibitor [1] [2]
Primary Indications	Metastatic colorectal cancer, pancreatic adenocarcinoma [1] [2]
Common Regimens	FOLFIRI, FOLFIRINOX, XELIRI (often with 5-FU/leucovorin) [2] [3]
Mechanism of Action	Prodrug activated to SN-38; inhibits topoisomerase I, causing DNA double-strand breaks and apoptosis [1] [2] [4]
Key Efficacy Data (Meta-Analysis)	No significant difference in overall survival vs. oxaliplatin-based regimens in 1st-line mCRC (19 trials, 4571 pts) [5]
Recent Safety Data (2025 FAERS analysis)	Most frequent System Organ Classes: Gastrointestinal disorders (n=6,888), Blood/Lymphatic disorders (n=3,389 in JADER db) [6] [7]

Experimental Protocol for Cytotoxicity Assessment

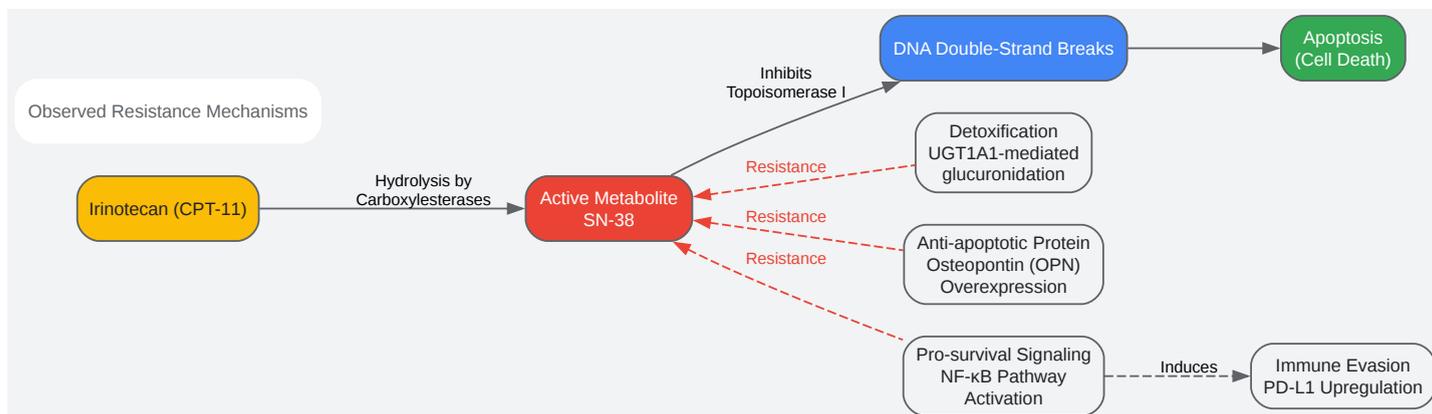
For researchers, a standard methodology for evaluating irinotecan's mechanism and efficacy in vitro is provided. This protocol is synthesized from descriptions of laboratory techniques in the search results [3].



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Research Frontiers and Resistance Mechanisms

Understanding resistance is critical in drug development. Recent research explores pathways that cancer cells use to evade irinotecan's effect.



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Studies indicate that targeting these resistance pathways, such as using OPN-neutralizing antibodies or NF-κB inhibitors, can sensitize cancer cells to irinotecan [3].

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To cite this document: Smolecule. [Irinotecan Profile Summary]. Smolecule, [2026]. [Online PDF].

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